

Phenyl 3-phenylpropyl sulfone: A Technical Guide to Safety, Handling, and Properties

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Compound of Interest

Compound Name: Phenyl 3-phenylpropyl sulfone

Cat. No.: B097797

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is readily available for **Phenyl 3-phenylpropyl sulfone** (CAS 17494-61-0). This guide has been compiled from publicly available data for structurally related compounds and general principles of laboratory safety. It is intended for informational purposes and should be supplemented with a thorough risk assessment before handling this chemical.

Chemical Identification and Physical Properties

Phenyl 3-phenylpropyl sulfone is an organic sulfone compound. While detailed experimental data is limited, a summary of its computed and basic properties is provided below.

Property	Value	Source
CAS Number	17494-61-0	[1][2][3]
Molecular Formula	C ₁₅ H ₁₆ O ₂ S	[1][2][3]
Molecular Weight	260.35 g/mol	[1]
IUPAC Name	1-(phenylsulfonyl)-3-phenylpropane	[2]
Synonyms	((3-Phenylpropyl)sulfonyl)benzene , 3-Phenylpropyl phenyl sulfone	[2][3]

Hazard Identification and Toxicological Information

Specific toxicological data for **Phenyl 3-phenylpropyl sulfone** is not available. The following information is based on general knowledge of aryl sulfones and related compounds.

Potential Health Hazards:

- Ingestion: May be harmful if swallowed.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Inhalation: May cause respiratory tract irritation.

Toxicological Data Summary (for related compounds):

Compound	Test	Result
Phenyl Sulfone (Diphenyl Sulfone)	Oral LD50 (mouse)	375 mg/kg

This data is for a related compound and should be used for guidance only.

Safe Handling and Storage

Due to the limited safety data, cautious handling in a controlled laboratory environment is essential.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

Handling Procedures:

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.

First Aid and Emergency Procedures

First Aid Measures:

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.

Fire Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or foam.
- Specific Hazards: May emit toxic fumes of sulfur oxides and carbon oxides under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

Detailed experimental protocols for **Phenyl 3-phenylpropyl sulfone** are not widely published. The following is a generalized procedure for a reaction involving a phenyl sulfone, which should be adapted and optimized for specific experimental needs.

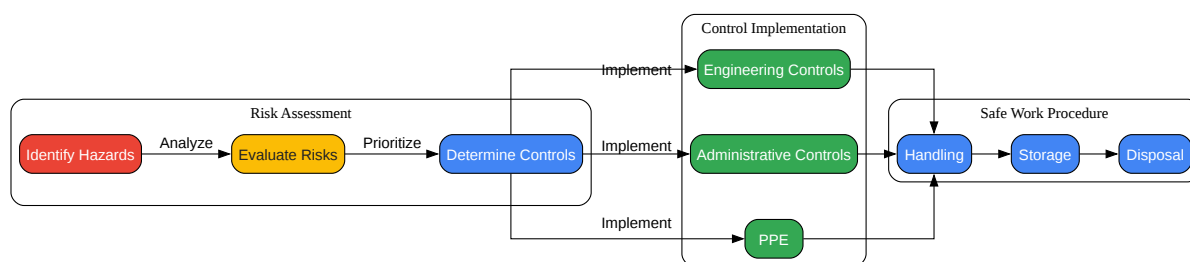
General Procedure for the Synthesis of a Sulfone Derivative:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the starting aryl sulfone in a suitable dry solvent (e.g., tetrahydrofuran, dichloromethane) under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: Slowly add the appropriate reagent (e.g., an alkylating agent, an electrophile) to the solution at a controlled temperature (e.g., 0 °C or room temperature).

- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique (e.g., thin-layer chromatography, gas chromatography, or liquid chromatography-mass spectrometry).
- **Workup:** Once the reaction is complete, quench the reaction by adding a suitable reagent (e.g., water, saturated ammonium chloride solution).
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent.
- **Purification:** Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure.
- **Isolation:** Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain the desired sulfone derivative.

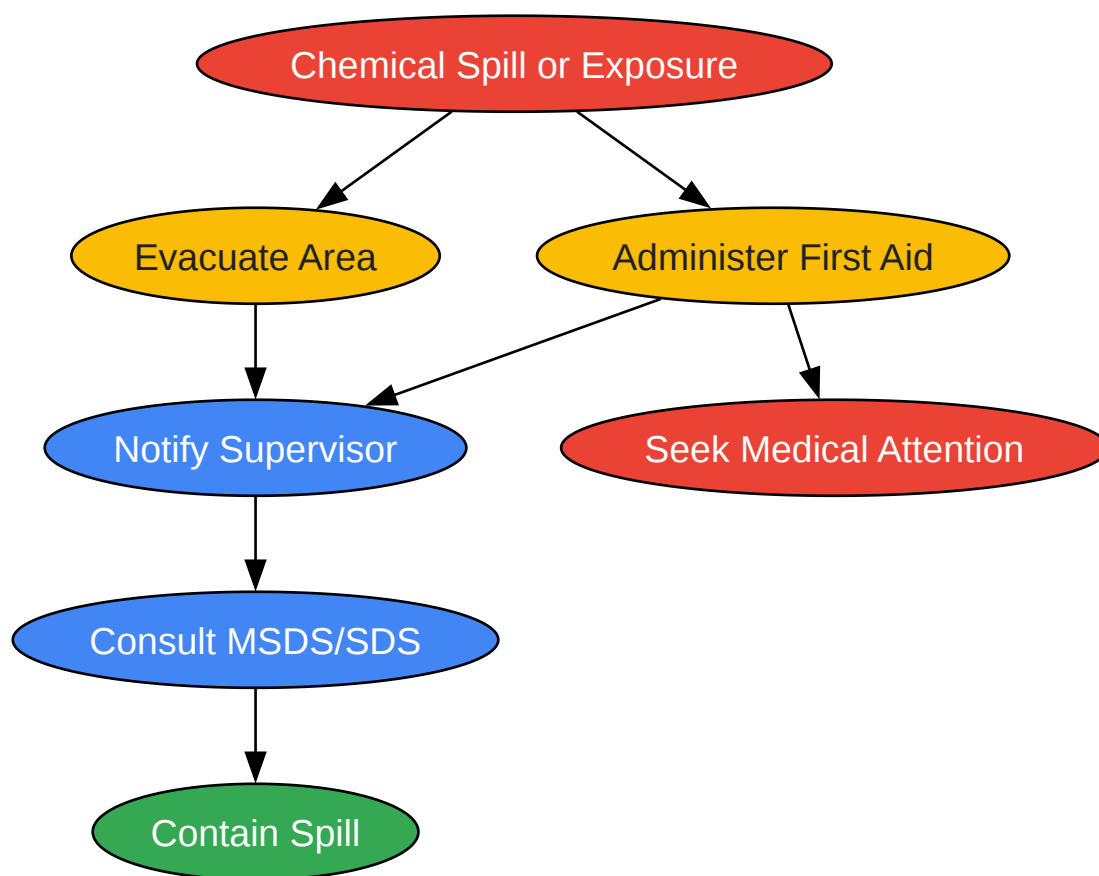
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling chemical compounds in a laboratory setting.



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Caption: Hazard Mitigation Workflow

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Caption: Emergency Response Plan

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